

Relmapirazin for Fluorescence Microscopy of Kidney Tissue: Application Notes and Protocols

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Compound of Interest

Compound Name: Relmapirazin

Cat. No.: B610439

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Introduction

Relmapirazin, also known by its trade name Lumitrace® (MB-102), is a novel, water-soluble fluorescent tracer agent developed for the real-time, point-of-care measurement of glomerular filtration rate (GFR).[1][2][3] It is characterized by its high fluorescence, excellent chemical and photostability, and specific pharmacokinetic properties, including negligible protein binding and metabolism, and exclusive elimination via glomerular filtration.[1][4] While **Relmapirazin** is clinically validated for in vivo GFR assessment, its application in ex vivo fluorescence microscopy of kidney tissue has not been documented in peer-reviewed literature.

This document provides a comprehensive overview of **Relmapirazin's** known properties and presents a hypothetical, exploratory protocol for its use in fluorescence microscopy of kidney tissue. This guide is intended for researchers interested in investigating the potential of **Relmapirazin** as a fluorescent probe for kidney tissue imaging.

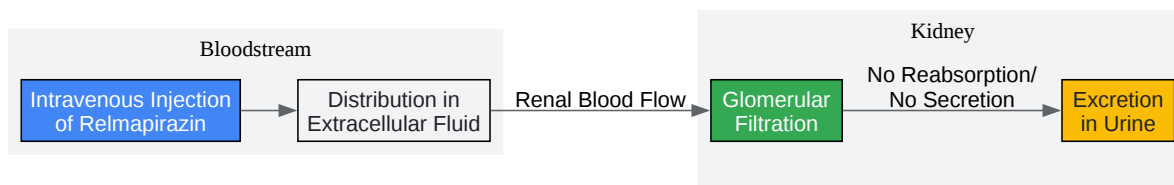
Physicochemical and Spectral Properties of Relmapirazin

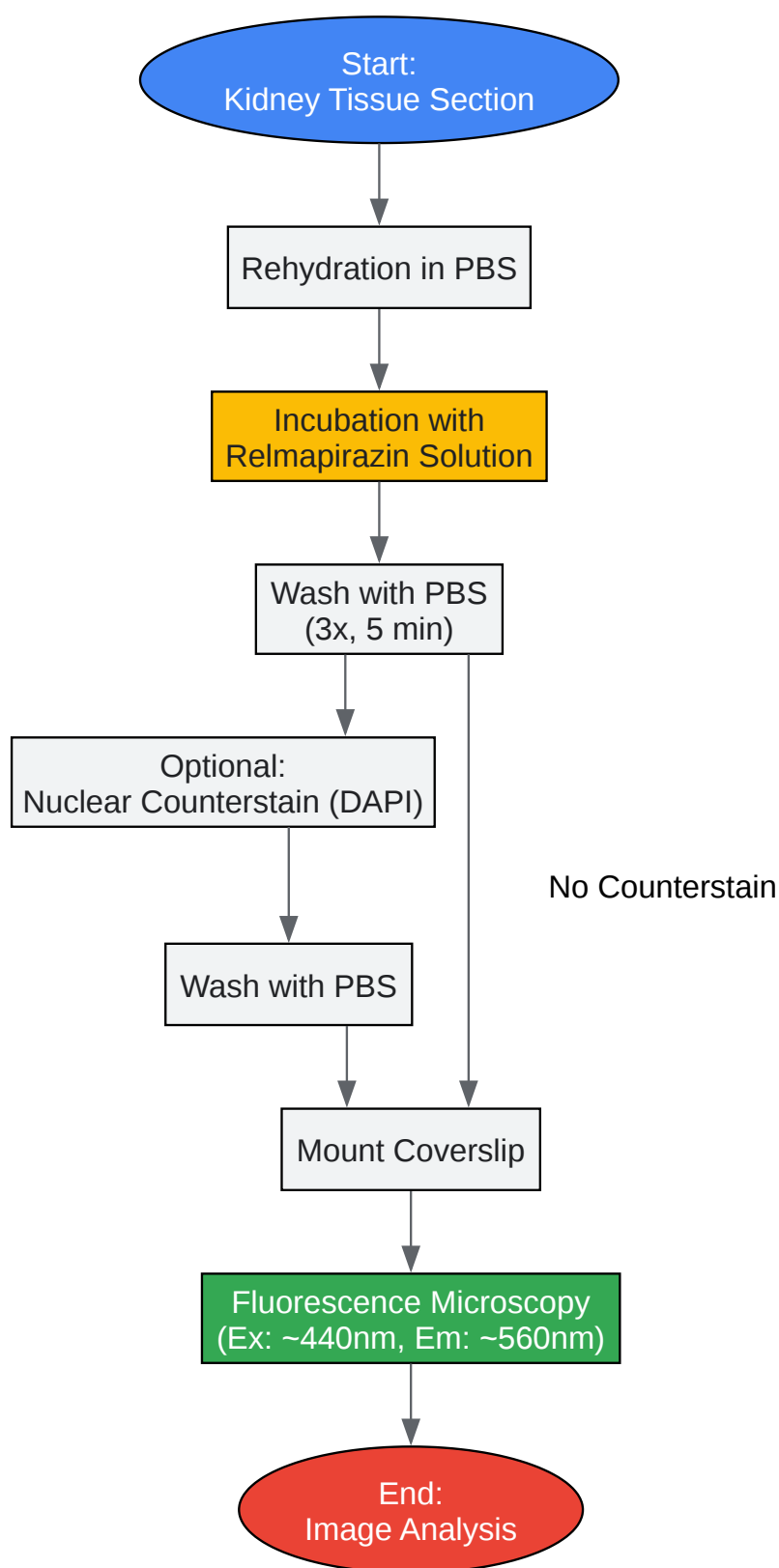
A clear understanding of **Relmapirazin's** properties is essential for its application in fluorescence microscopy. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Weight	372.3 g/mol	MediBeacon
Molecular Formula	C ₁₂ H ₁₆ N ₆ O ₈	MediBeacon
Excitation Wavelength	~440 nm (peak)	
Absorbance Peaks	266 nm and 435 nm	
Emission Wavelength	~560 nm (broad)	
Solubility	High in aqueous solutions	
Protein Binding	Negligible	
Metabolism	Negligible	
Elimination	Glomerular filtration	

Mechanism of Action in GFR Measurement

Relmapirazin's utility in GFR measurement is based on its clearance from the bloodstream by the kidneys. After intravenous injection, it is freely filtered by the glomeruli and is not subject to tubular secretion or reabsorption. The rate of its clearance is therefore directly proportional to the GFR. The MediBeacon Transdermal GFR System non-invasively measures the decay of **Relmapirazin's** fluorescence signal through the skin to calculate GFR.





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